

Application Notes and Protocols for the Borylation of Indoline

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Compound of Interest

Compound Name: 6-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)indoline

CAS No.: 2304634-69-1

Cat. No.: B1431065

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Introduction: The Strategic Importance of Borylated Indolines

The indoline scaffold is a privileged structural motif in medicinal chemistry, forming the core of numerous natural products and pharmaceutical agents.^[1] Functionalization of this heterocyclic system is of paramount importance for the development of new therapeutics. Among the various synthetic transformations, the introduction of a boron moiety, specifically through C-H borylation, has emerged as a powerful strategy. Borylated indolines are versatile synthetic intermediates, readily undergoing subsequent transformations such as Suzuki-Miyaura cross-coupling reactions to form carbon-carbon and carbon-heteroatom bonds.^{[2][3][4]} This allows for the late-stage modification of complex molecules, a crucial aspect of modern drug discovery.^[1] This document provides a detailed experimental procedure for the borylation of indoline, focusing on a robust and widely applicable method.

Mechanistic Insights: Understanding the "Why" Behind the Borylation Reaction

The borylation of indolines can be achieved through various methods, including the dearomative borylation of indoles and the direct C-H borylation of the indoline core.^{[2][5][6][7]} One of the most efficient and selective methods for direct C-H borylation is catalyzed by iridium complexes.^{[3][4][8][9][10][11]}

The generally accepted mechanism for iridium-catalyzed C-H borylation involves a catalytic cycle that begins with the formation of an active iridium catalyst. This catalyst then reacts with the indoline substrate through a process of C-H activation. A key step in this process is the oxidative addition of the C-H bond to the iridium center. This is followed by reductive elimination, which forms the C-B bond and regenerates the active catalyst, allowing the cycle to continue. The regioselectivity of the borylation is often governed by steric factors, with the boryl group typically being introduced at the least hindered position.^[11]

Experimental Protocol: A Step-by-Step Guide to Indoline Borylation

This protocol details a representative procedure for the iridium-catalyzed C-H borylation of an N-protected indoline. The use of a protecting group on the nitrogen atom is often crucial for achieving high yields and selectivities.

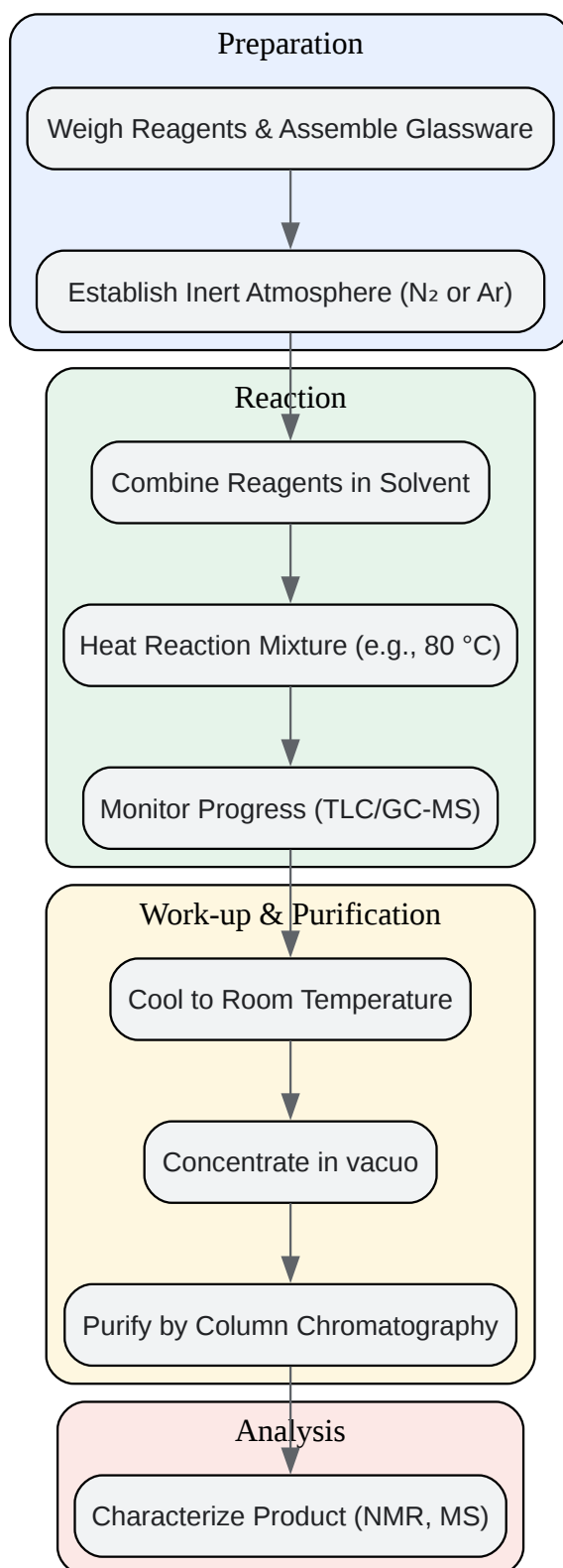
Materials and Reagents

Reagent	Formula	M. Wt. (g/mol)	Amount	Moles (mmol)
N-Acetylindoline	C ₁₀ H ₁₁ NO	161.20	161.2 mg	1.0
Bis(pinacolato)di boron (B ₂ pin ₂)	C ₁₂ H ₂₄ B ₂ O ₄	253.94	380.9 mg	1.5
[Ir(COD)Cl] ₂	C ₁₆ H ₂₄ Cl ₂ Ir ₂	671.70	16.8 mg	0.025 (2.5 mol%)
4,4'-Di-tert-butyl-2,2'-bipyridine (dtbpy)	C ₁₈ H ₂₄ N ₂	268.40	13.4 mg	0.05 (5 mol%)
n-Hexane (anhydrous)	C ₆ H ₁₄	86.18	5.0 mL	-

Equipment

- Schlenk flask or oven-dried reaction vial with a magnetic stir bar
- Septa and needles for inert atmosphere techniques
- Heating block or oil bath
- Rotary evaporator
- Silica gel for column chromatography
- Standard laboratory glassware

Visualizing the Workflow



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Figure 1. A generalized workflow for the iridium-catalyzed borylation of indoline.

Procedure

- **Preparation of the Reaction Vessel:** In an oven-dried Schlenk flask or reaction vial equipped with a magnetic stir bar, add N-acetylindoline (1.0 mmol), bis(pinacolato)diboron (1.5 mmol), $[\text{Ir}(\text{COD})\text{Cl}]_2$ (2.5 mol%), and 4,4'-di-tert-butyl-2,2'-bipyridine (5 mol%).
- **Establishing an Inert Atmosphere:** Seal the flask with a septum and purge with dry nitrogen or argon for 10-15 minutes. This is crucial to prevent the deactivation of the catalyst and the hydrolysis of the borylating agent.
- **Addition of Solvent:** Using a syringe, add anhydrous n-hexane (5.0 mL) to the flask.
- **Reaction:** Place the flask in a preheated heating block or oil bath set to 80 °C. Stir the reaction mixture vigorously for 12-24 hours.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) to determine the consumption of the starting material.
- **Work-up:** Once the reaction is complete, remove the flask from the heat and allow it to cool to room temperature. Remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is then purified by flash column chromatography on silica gel. A typical eluent system would be a gradient of ethyl acetate in hexanes. The fractions containing the desired product are collected and the solvent is removed under reduced pressure to yield the borylated indoline.

Trustworthiness: Ensuring a Self-Validating Protocol

To ensure the success and reproducibility of this protocol, several validation steps are recommended:

- **Characterization of the Product:** The purified product should be thoroughly characterized to confirm its identity and purity. This includes:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the structure of the borylated indoline and determine the regioselectivity of the borylation.
- Mass Spectrometry (MS): To confirm the molecular weight of the product.
- Reaction Optimization: The reaction conditions provided are a general guideline. For different indoline substrates, optimization of the catalyst loading, temperature, and reaction time may be necessary to achieve the best results.
- Control Experiments: Running the reaction without the iridium catalyst or the bipyridine ligand should result in no product formation, confirming the essential role of these components in the catalytic cycle.

Expanding the Scope: Alternative Borylation Strategies

While iridium catalysis is a powerful tool, other methods for indoline borylation exist. For instance, photoredox catalysis offers a metal-free alternative for the dearomative β -hydroborylation of indoles to yield borylated indolines.^{[5][12]} Additionally, metal-free C-H borylation reactions using strong boron electrophiles have been developed.^{[2][6]} The choice of method will depend on the specific substrate, desired regioselectivity, and available resources. The borylated indoline products can be further functionalized in a variety of ways, making them valuable building blocks in organic synthesis.^{[2][4]}

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